

Application Notes and Protocols for Intraperitoneal Injection of JKC-301

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Compound of Interest

Compound Name: JKC 301

Cat. No.: B12363768

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Introduction

JKC-301 is a potent and selective peptide antagonist of the Endothelin A (ETA) receptor. The endothelin system, particularly the ETA receptor, is implicated in a variety of physiological processes, including vasoconstriction, cell proliferation, and inflammation. Antagonism of the ETA receptor is a key area of investigation for various pathological conditions, including cardiovascular diseases, fibrosis, and certain cancers. This document provides detailed protocols for the preparation and intraperitoneal (i.p.) administration of JKC-301 for in vivo studies in rodent models.

Physicochemical Properties and Storage

JKC-301 is a cyclic pentapeptide. A summary of its key properties is provided in the table below.

Property	Value	Source
Molecular Formula	C32H44N6O7	
Molecular Weight	624.73 g/mol	
Appearance	Typically a lyophilized white powder	General Peptide Information
Storage	Lyophilized peptide should be stored at -20°C or -80°C for long-term stability.	General Peptide Information
Reconstituted Solution	Aliquot and store at -20°C for short-term storage (weeks). Avoid repeated freeze-thaw cycles. For longer-term storage of solutions, -80°C is recommended.	General Peptide Information

Experimental Protocols

Reconstitution of Lyophilized JKC-301

The solubility of peptide antagonists can vary. For in vivo applications, it is crucial to prepare a sterile, isotonic, and non-toxic solution. Based on protocols for the structurally similar ETA antagonist BQ-123, two primary vehicle options are recommended.^{[1][2]} The choice of vehicle will depend on the required concentration and the specific experimental design.

Protocol 1: Saline-Based Vehicle with Minimal DMSO

This protocol is suitable for lower concentrations of JKC-301 and minimizes the use of organic solvents.

Materials:

- Lyophilized JKC-301
- Sterile Dimethyl Sulfoxide (DMSO), cell culture grade

- Sterile Phosphate-Buffered Saline (PBS), pH 7.4, or 0.9% Sodium Chloride (Saline)
- Sterile, low-protein binding microcentrifuge tubes
- Sterile pipette tips

Procedure:

- Pre-weighing (if necessary): If the entire vial of lyophilized peptide is not to be used, allow the vial to equilibrate to room temperature in a desiccator before opening to prevent condensation. Quickly weigh the desired amount of peptide in a sterile microcentrifuge tube.
- Initial Solubilization: Add a small volume of DMSO to the lyophilized JKC-301 to create a concentrated stock solution. For example, add 10 μL of DMSO to 1 mg of peptide. Gently vortex or pipette up and down to ensure the peptide is fully dissolved.
- Dilution with Saline/PBS: Dilute the DMSO stock solution with sterile PBS or saline to the final desired concentration. For example, to achieve a final DMSO concentration of 0.1% (1%), add 990 μL of PBS to 10 μL of the DMSO stock.[\[1\]](#)
- Final Concentration Calculation: Ensure the final concentration of JKC-301 is appropriate for the intended dosage. For a 10 mg/kg dose in a 25 g mouse with an injection volume of 200 μL , the required concentration would be 1.25 mg/mL.
- Sterility: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Storage: If not for immediate use, aliquot the final solution into sterile, low-protein binding tubes and store at -20°C .

Protocol 2: Vehicle for Higher Concentrations

For studies requiring higher concentrations of JKC-301, a co-solvent system may be necessary to ensure solubility.

Materials:

- Lyophilized JKC-301

- Sterile Dimethyl Sulfoxide (DMSO)
- Sterile Polyethylene glycol 300 (PEG300)
- Sterile Tween-80
- Sterile 0.9% Sodium Chloride (Saline)
- Sterile, low-protein binding microcentrifuge tubes
- Sterile pipette tips

Procedure:

- Initial Solubilization in DMSO: Prepare a stock solution of JKC-301 in DMSO.
- Vehicle Preparation: In a sterile tube, prepare the vehicle by sequentially adding and mixing the components. A common formulation is:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Final Formulation: Add the JKC-301 DMSO stock to the pre-mixed vehicle to achieve the final desired concentration. For example, to prepare 1 mL of a 5 mg/mL solution, you would add your JKC-301 (dissolved in 100 μ L of DMSO) to a mixture of 400 μ L PEG300, 50 μ L Tween-80, and 450 μ L Saline.[\[2\]](#)[\[3\]](#)
- Mixing: Gently vortex the solution until it is clear and homogenous. Sonication may be used if necessary to aid dissolution.[\[2\]](#)
- Storage: Use the freshly prepared solution. If short-term storage is necessary, keep at 4°C and protect from light.

Intraperitoneal Injection in Mice

Materials:

- Prepared JKC-301 solution
- Sterile 1 mL syringes
- Sterile 25-27 gauge needles
- 70% Ethanol wipes
- Appropriate animal restraint device

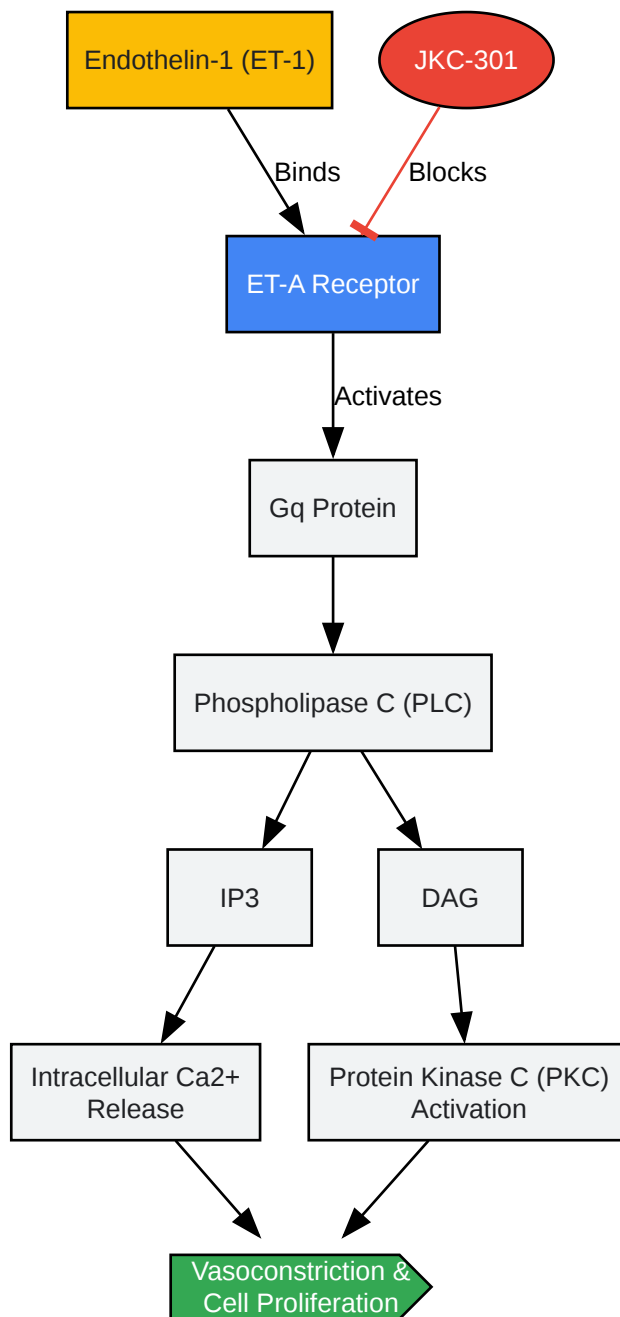
Procedure:

- **Animal Handling:** Accustom the animals to handling prior to the injection day to minimize stress.
- **Dosage Calculation:** Calculate the volume of the prepared JKC-301 solution to be injected based on the animal's body weight and the desired dose (e.g., 10 mg/kg). The injection volume for mice should typically not exceed 10 mL/kg.^[4]
- **Restraint:** Properly restrain the mouse to expose the abdomen. This can be done manually or with a restraint device.
- **Injection Site:** The preferred site for intraperitoneal injection is the lower right quadrant of the abdomen.^[5] This location avoids puncture of the cecum, bladder, and other vital organs.
- **Injection:**
 - Wipe the injection site with a 70% ethanol wipe.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity.
 - Aspirate gently by pulling back the plunger to ensure that the needle has not entered a blood vessel or organ. If blood or other fluid is aspirated, discard the syringe and prepare a new injection.

- Inject the solution slowly and smoothly.
- Withdraw the needle and return the mouse to its cage.
- Monitoring: Observe the animal for any signs of distress, discomfort, or adverse reactions following the injection.

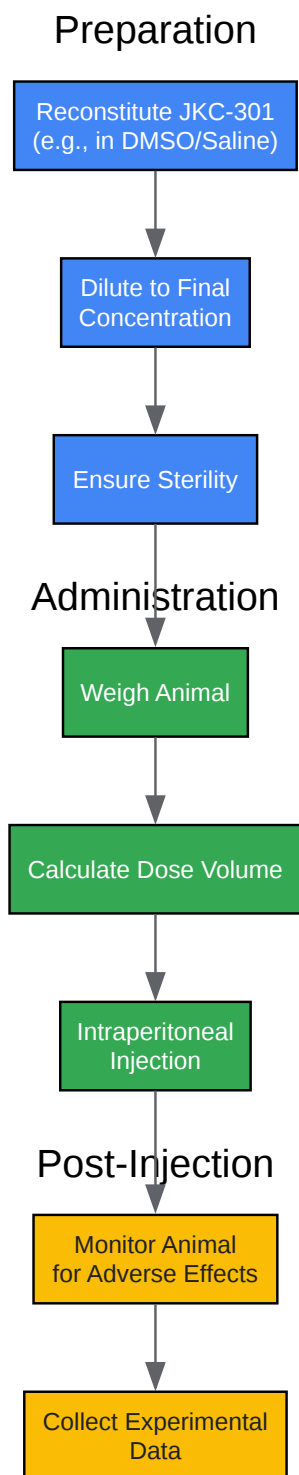
Signaling Pathway and Experimental Workflow Diagrams

JKC-301 Mechanism of Action

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Caption: Mechanism of JKC-301 as an ET-A receptor antagonist.

JKC-301 Intraperitoneal Injection Workflow



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Caption: Workflow for preparing and administering JKC-301.

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